

# Sample preparation for adipate analysis

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Dicyclohexyl adipate

CAS No.: 849-99-0

Cat. No.: S517275

Get Quote

## Detailed Experimental Protocol

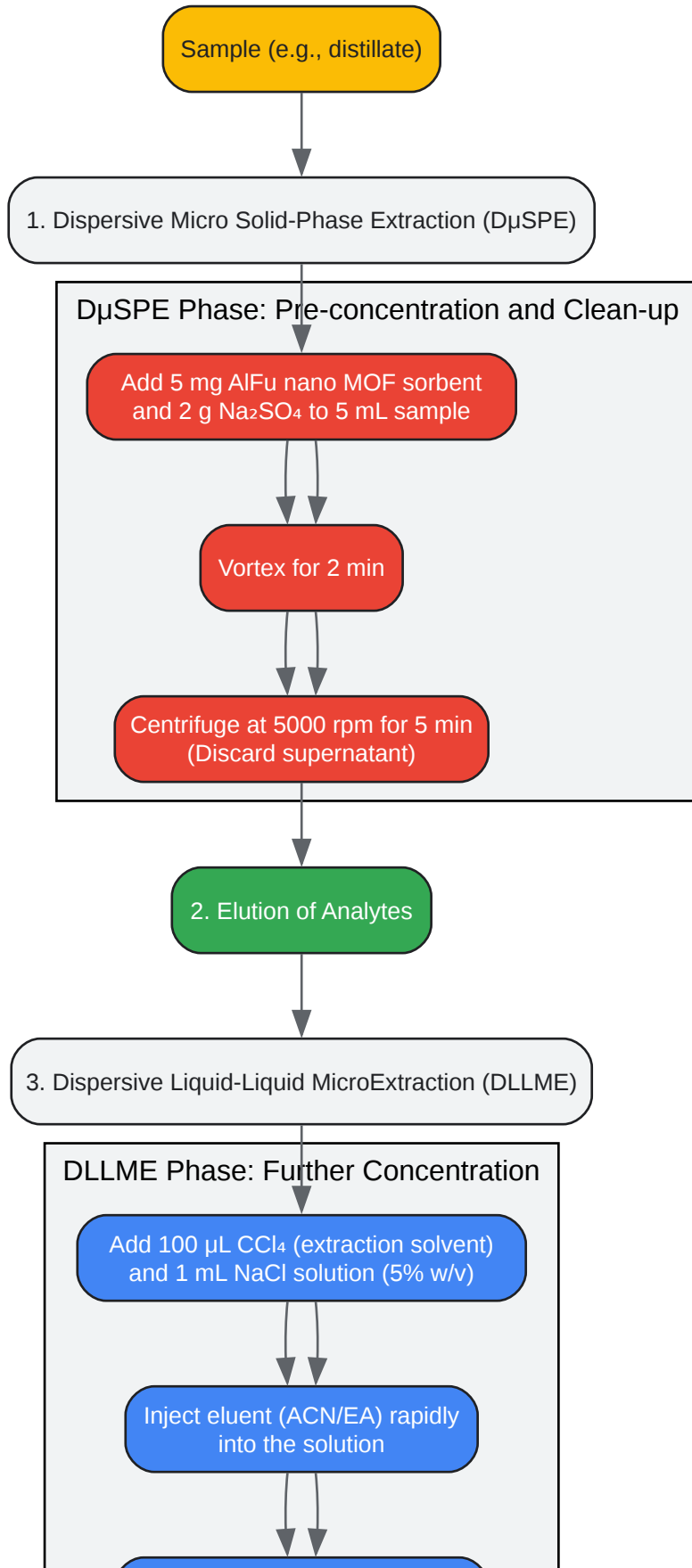
This protocol describes a **Dispersive Micro Solid-Phase Extraction combined with Dispersive Liquid-Liquid MicroExtraction (D $\mu$ SPE-DLLME)** method for the preconcentration and extraction of adipate and phthalate esters from distillates and similar samples [1].

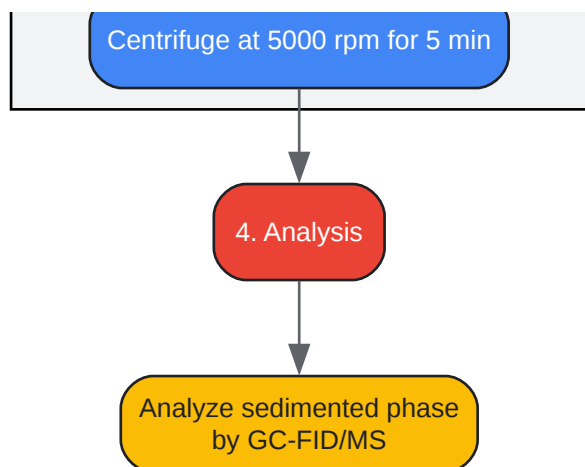
## Reagents and Materials

- **Analytes:** Di-iso-butyl phthalate (DIBP), Di-n-butyl phthalate (DNBP), Di(2-ethylhexyl) adipate (DEHA), Di(2-ethylhexyl) phthalate (DEHP), and Butylated hydroxytoluene (BHT) [1].
- **Sorbent:** AlFu nano Metal-Organic Framework (MOF). This is synthesized from aluminum sulfate and fumaric acid and characterized via XRD, FTIR, SEM, EDX, and BET analysis [1].
- **Solvents:** Acetonitrile (ACN), Ethyl acetate (EA), and Carbon tetrachloride (CCl<sub>4</sub>) [1].
- **Salts:** Sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>) and Sodium chloride (NaCl) [1].
- **Equipment:** A gas chromatograph (GC) coupled with a flame ionization detector (FID) or mass spectrometer (MS) [1].

## Sample Preparation Steps

The sample preparation workflow involves two main extraction and concentration steps, which are visualized in the diagram below.

Sample Preparation Workflow: D $\mu$ SPE-DLLME



[Click to download full resolution via product page](#)

### Step-by-Step Instructions:

- **D<sub>μ</sub>SPE (Pre-concentration and Clean-up):**

- Take a 5 mL sample in a conical test tube.
- Add **5 mg of AIFu nano MOF sorbent** and **2 g of sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)** to the sample [1].
- Vortex the mixture for **2 minutes** to ensure proper interaction between the sorbent and analytes [1].
- Centrifuge the mixture at **5000 rpm for 5 minutes** and carefully discard the supernatant [1].

- **Elution of Analytes:**

- To the sedimented sorbent, add a **100 μL mixture of Acetonitrile and Ethyl Acetate (ACN:EA, 60:40 v/v)**. This solvent combination has been identified as the most effective for desorbing the target analytes from the AIFu MOF [1].
- Vortex and centrifuge again to separate the eluent, which now contains the concentrated analytes [1].

- **DLLME (Further Concentration):**

- Transfer the eluent to a new test tube containing **1 mL of a 5% (w/v) sodium chloride (NaCl) solution** [1].
- Rapidly inject **100 μL of carbon tetrachloride (CCl<sub>4</sub>)** as the extraction solvent into the solution. The rapid injection creates a cloudy mixture, indicating the formation of fine droplets that provide a large surface area for extraction [1].
- Centrifuge the mixture at **5000 rpm for 5 minutes** to sediment the dense extraction solvent (CCl<sub>4</sub>) at the bottom of the tube [1].

- **Analysis:**
  - The sedimented phase is collected and injected into a **Gas Chromatograph (GC)** for separation, coupled with either a **Flame Ionization Detector (FID)** or a **Mass Spectrometer (MS)** for detection and quantification [1].

## Method Performance and Quantitative Data

The D $\mu$ SPE-DLLME method's effectiveness was evaluated, and key performance metrics for the target adipate (DEHA) are summarized in the table below.

**Table 1: Analytical Performance Data for DEHA using D $\mu$ SPE-DLLME-GC-FID [1]**

Performance Metric	Value for DEHA
Linear Dynamic Range	50–10000 $\mu\text{g/L}$
Limit of Detection (LOD)	30 $\mu\text{g/L}$
Limit of Quantification (LOQ)	100 $\mu\text{g/L}$
Enrichment Factor (EF)	420
Relative Recovery (%) (in rose water)	91

## Key Considerations for Adipate Analysis

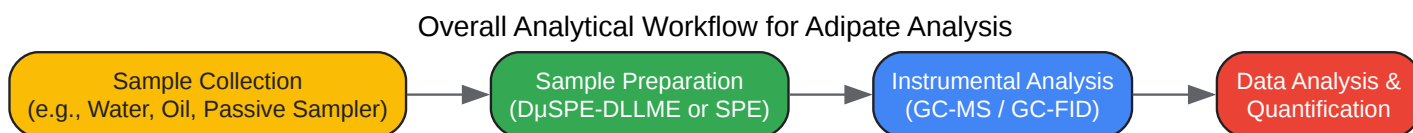
When adapting this protocol for your research, please consider the following points:

- **Sorbent Selection:** The **AlFu nano MOF** is central to this protocol's efficiency. Its high surface area and specific interaction with ester compounds make it superior for pre-concentrating adipates and phthalates from aqueous samples [1].
- **Matrix Effects:** The method has been successfully applied to complex matrices like **edible oils** and **silicone wristbands** (as passive samplers), demonstrating its robustness. However, matrix-matched calibration or standard addition methods are recommended for accurate quantification in unknown matrices [2] [1].

- **Alternative GC-MS Methods:** For laboratories without the capability to synthesize specialized MOFs, robust **Gas Chromatography-Mass Spectrometry (GC-MS)** methods are available. These can be adapted for adipate analysis, often employing **Solid Phase Extraction (SPE)** for clean-up and reaching low limits of detection (e.g., 17-230 ng/mL for various phthalates and replacements) [2].
- **Scope of Analytes:** While this protocol highlights DEHA, the principles can be extended to other adipates and plasticizers. Many modern methods aim to be comprehensive, analyzing over 30 compounds, including phthalates, adipates, and other alternative plasticizers simultaneously [2].

## Overall Workflow Summary

The entire analytical process, from sample to result, is summarized in the following workflow diagram.



[Click to download full resolution via product page](#)

## Conclusion

The D $\mu$ SPE-DLLME method using an AlFu nano MOF sorbent provides a highly efficient, sensitive, and robust approach for analyzing adipate esters like DEHA in complex samples. Its high enrichment factor and good recovery make it particularly suitable for monitoring trace levels of these compounds in environmental and food-related matrices.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Preconcentration and extraction of adipate and phthalate ... [sciencedirect.com]

2. Targeted Gas Chromatography-Mass Spectrometry Analysis ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Sample preparation for adipate analysis]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b517275#sample-preparation-for-adipate-analysis]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** info@smolecule.com  
**Web:** www.smolecule.com